

SB590885 stability and storage conditions

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Compound of Interest

Compound Name: SB590885

Cat. No.: B1417418

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Technical Support Center: SB590885

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of the B-Raf inhibitor, **SB590885**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **SB590885**?

A: For optimal stability, **SB590885** should be stored as a powder at -20°C for up to 3 years.^[1]^[2] Once dissolved in a solvent, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 2 years or -20°C for up to 1 year.^[1]^[3]

Q2: What is the best solvent for dissolving **SB590885**?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **SB590885** for in vitro experiments.^[1]^[4] It is soluble up to 10 mg/mL in DMSO.^[3] For in vivo studies, formulations using a combination of DMSO, PEG300, Tween-80, and saline, or DMSO and corn oil have been used.^[3]

Q3: My **SB590885** is difficult to dissolve. What can I do?

A: If you encounter solubility issues, gentle warming (up to 60°C) and sonication can aid in the dissolution of **SB590885** in DMSO.^[2]^[3] It is also crucial to use freshly opened, anhydrous DMSO, as its hygroscopic nature can significantly impact the solubility of the compound.^[1]^[3]

Q4: What is the known stability of **SB590885** under different conditions?

A: While specific data on the stability of **SB590885** under varying pH and light conditions is not readily available, it is recommended to store solutions protected from light and at a neutral pH to minimize potential degradation. The compound is stable for extended periods when stored as a powder or a frozen stock solution according to the recommended conditions.

Q5: At what concentration should I use **SB590885** in my cell-based assays?

A: The effective concentration of **SB590885** will vary depending on the cell line and the specific assay. For inhibiting ERK phosphorylation in B-Raf V600E mutant cell lines, EC50 values range from 28 nM to 290 nM.[3] For cell proliferation assays, IC50 values are typically in the range of 0.1 μ M to 0.87 μ M for sensitive cell lines.[3] It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific experimental setup.

Data Presentation

Table 1: Storage Conditions for **SB590885**

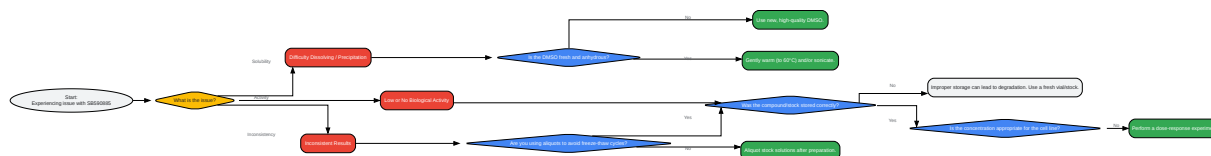
Form	Storage Temperature	Duration	Citations
Powder	-20°C	3 years	[1][2]
Powder	4°C	2 years	[3]
In Solvent	-80°C	2 years	[1][3]
In Solvent	-20°C	1 year	[1][3]

Table 2: Solubility of **SB590885**

Solvent	Maximum Concentration	Notes	Citations
DMSO	10 mg/mL (22.05 mM)	Ultrasonic and warming to 60°C may be required. Use newly opened DMSO.	[3]
DMSO	10 mM	-	[4]
DMF	2 mg/mL	-	
Ethanol	0.5 mg/mL	-	
Water	Insoluble	-	[1]

Troubleshooting Guide

Below is a troubleshooting guide to address common issues that may arise during the handling and use of **SB590885**.



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Caption: Troubleshooting workflow for common **SB590885** issues.

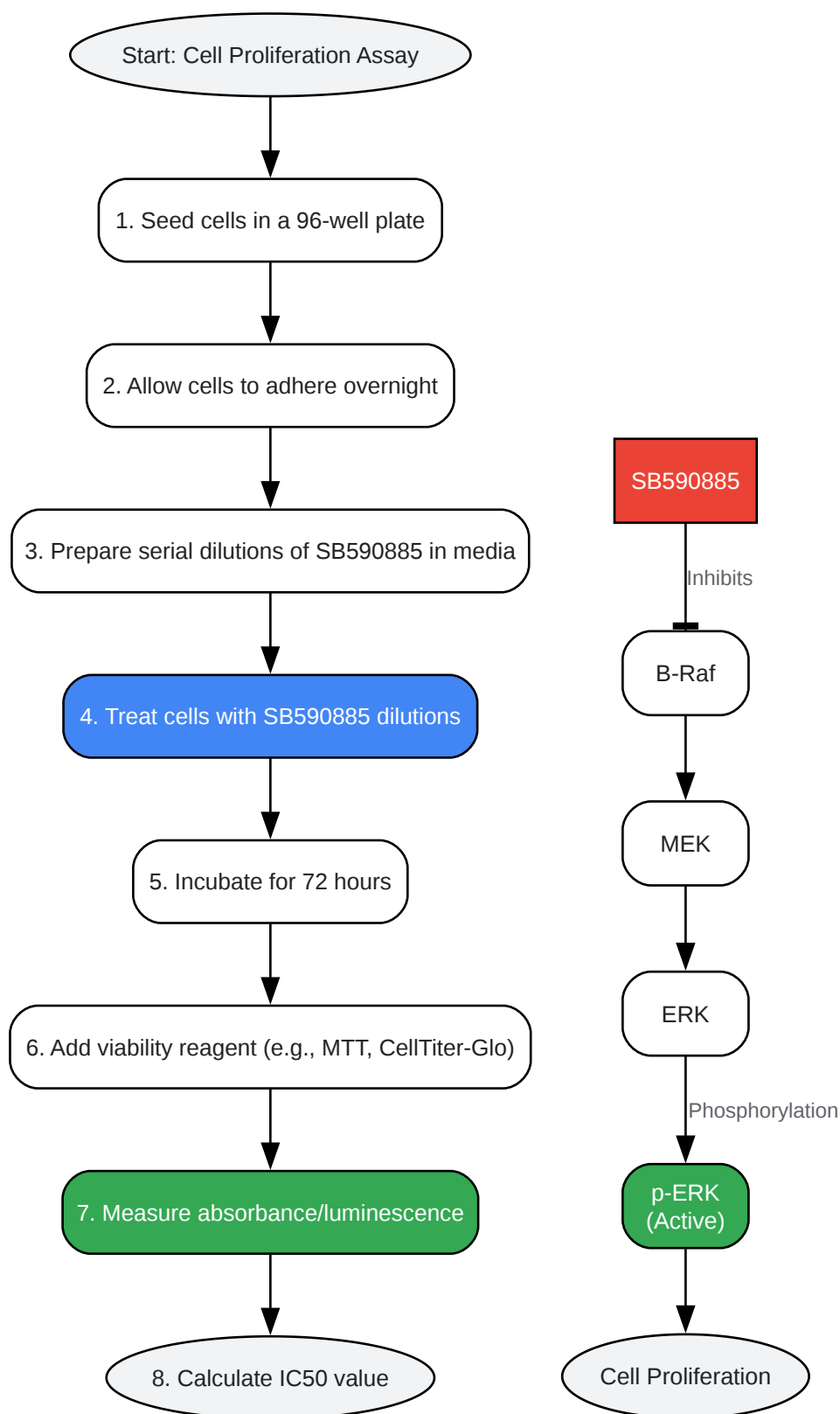
Experimental Protocols

1. Preparation of **SB590885** Stock Solution

- Objective: To prepare a concentrated stock solution of **SB590885** for in vitro experiments.
- Materials:
 - **SB590885** powder
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
 - Vortexer
 - Water bath or sonicator (optional)
- Procedure:
 - Briefly centrifuge the vial of **SB590885** powder to ensure all the material is at the bottom.
 - Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO.
 - Add the calculated volume of fresh DMSO to the vial of **SB590885**.
 - Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gently warm the solution to 60°C or use a sonicator to aid dissolution.[3]
 - Once dissolved, create small-volume aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage or -20°C for shorter-term storage.[1][3]

2. In Vitro Cell Proliferation Assay (e.g., MTT or CellTiter-Glo)

- Objective: To determine the effect of **SB590885** on the proliferation of cancer cell lines.
- Procedure:
 - Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
 - Prepare serial dilutions of **SB590885** in the appropriate cell culture medium. It is important to include a vehicle control (DMSO) at the same final concentration as the highest **SB590885** concentration.
 - Remove the old medium from the cells and add the medium containing the different concentrations of **SB590885**.
 - Incubate the cells for a specified period, typically 72 hours.[\[5\]](#)
 - Assess cell viability using a suitable method, such as MTT or CellTiter-Glo, following the manufacturer's instructions.
 - Measure the absorbance or luminescence using a plate reader.
 - Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.



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